

An In-depth Technical Guide to 2-(4-Fluorophenyl)-2-hydroxypropionic Acid

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Compound of Interest

Compound Name: 2-(4-Fluorophenyl)-2-hydroxypropionic acid

Cat. No.: B1610196

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This guide provides a comprehensive technical overview of **2-(4-Fluorophenyl)-2-hydroxypropionic acid**, a molecule of significant interest to researchers and professionals in drug development and chemical synthesis. This document delves into its fundamental properties, synthesis, analytical characterization, and potential applications, offering field-proven insights and methodologies.

Core Molecular Attributes

2-(4-Fluorophenyl)-2-hydroxypropionic acid is a carboxylic acid derivative characterized by a fluorinated phenyl ring attached to a hydroxypropionic acid backbone. The presence of the fluorine atom at the para position of the phenyl ring significantly influences the molecule's electronic properties and, consequently, its chemical reactivity and biological activity.

Chemical Structure and Identifiers

The foundational step in understanding any chemical entity is to establish its precise structure and identity.

Molecular Structure:

Caption: 2D structure of **2-(4-Fluorophenyl)-2-hydroxypropionic acid**.

A summary of the key identifiers for this compound is presented in the table below.

Identifier	Value	Source
Molecular Weight	184.16 g/mol	[1][2]
Molecular Formula	C ₉ H ₉ FO ₃	[1][2]
CAS Number	81170-13-0	[1]
SMILES	CC(O) (C1=CC=C(F)C=C1)C(O)=O	[1]

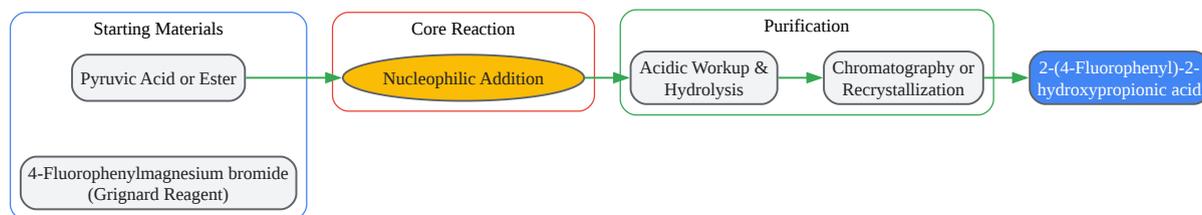
Physicochemical Properties

The physicochemical properties of a compound are critical in determining its behavior in various systems, including its solubility, stability, and suitability for specific applications.

Property	Value	Source
Topological Polar Surface Area (TPSA)	57.53 Å ²	[2]
logP (octanol-water partition coefficient)	0.8137	[2]
Hydrogen Bond Acceptors	2	[2]
Hydrogen Bond Donors	2	[2]
Rotatable Bonds	3	[2]

Synthesis Strategies

The synthesis of **2-(4-Fluorophenyl)-2-hydroxypropionic acid** and its analogs is of interest for creating building blocks for more complex molecules. While specific, detailed synthesis protocols for this exact molecule are not readily available in the provided search results, general synthetic strategies for related α -hydroxy carboxylic acids can be inferred and adapted. A plausible conceptual workflow is outlined below.



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Caption: Conceptual workflow for the synthesis of **2-(4-Fluorophenyl)-2-hydroxypropionic acid**.

A common approach for synthesizing α -aryl- α -hydroxy acids involves the nucleophilic addition of an organometallic reagent, such as a Grignard reagent, to a pyruvate derivative.

Conceptual Synthesis Protocol:

- **Preparation of Grignard Reagent:** 4-Bromofluorobenzene is reacted with magnesium turnings in an anhydrous ether solvent (e.g., diethyl ether or THF) to form 4-fluorophenylmagnesium bromide. This reaction must be conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent quenching of the Grignard reagent by atmospheric moisture and oxygen.
- **Nucleophilic Addition:** The freshly prepared Grignard reagent is then added dropwise to a solution of a pyruvate ester (e.g., ethyl pyruvate) at low temperature (typically $-78\text{ }^{\circ}\text{C}$ to $0\text{ }^{\circ}\text{C}$) to control the exothermic reaction. The nucleophilic carbon of the Grignard reagent attacks the electrophilic carbonyl carbon of the pyruvate.
- **Aqueous Workup and Hydrolysis:** The reaction mixture is quenched with a weak acid (e.g., saturated aqueous ammonium chloride solution) followed by extraction. The resulting ester is then hydrolyzed to the carboxylic acid using either acidic or basic conditions.

- Purification: The crude product is purified by a suitable method such as recrystallization or column chromatography to yield the pure **2-(4-Fluorophenyl)-2-hydroxypropionic acid**.

Analytical Characterization

To ensure the identity and purity of synthesized **2-(4-Fluorophenyl)-2-hydroxypropionic acid**, a suite of analytical techniques should be employed.

High-Performance Liquid Chromatography (HPLC)

A robust reversed-phase HPLC (RP-HPLC) method is suitable for the routine analysis and quantification of this compound.

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	Acetonitrile and 0.1% Phosphoric Acid in Water (Isocratic or Gradient)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV-Vis Detector at an appropriate wavelength (e.g., 220 nm)

This method should be validated according to the International Council for Harmonisation (ICH) guidelines for parameters such as specificity, linearity, accuracy, precision, and limits of detection and quantification.

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectroscopy are essential for elucidating the molecular structure. The ¹⁹F NMR spectrum will show a characteristic signal for the fluorine atom on the phenyl ring.

- Mass Spectrometry (MS): Mass spectrometry, often coupled with a chromatographic separation technique (e.g., LC-MS), is used to confirm the molecular weight of the compound.

Applications in Research and Development

While specific applications for **2-(4-Fluorophenyl)-2-hydroxypropionic acid** are not extensively documented in the provided search results, its structural motifs are found in molecules of pharmaceutical importance. For instance, structurally related compounds are used as building blocks in the synthesis of therapeutic agents. A notable example is the use of 3-[(4-fluorophenyl)sulfonyl]-2-hydroxy-2-methylpropionic acid in the preparation of Bicalutamide, an antiandrogen medication for prostate cancer.[3] This suggests that **2-(4-Fluorophenyl)-2-hydroxypropionic acid** could serve as a valuable chiral intermediate in the synthesis of novel drug candidates.

Safety and Handling

Based on available data for this compound, the following GHS hazard information should be considered.

GHS Hazard Statements:[1][2]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[1][2]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.

- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat, should be strictly followed when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion

2-(4-Fluorophenyl)-2-hydroxypropionic acid is a fluorinated α -hydroxy acid with a molecular weight of 184.16 g/mol. [1][2] Its synthesis can be approached through established organometallic routes, and its purity can be ascertained using standard analytical techniques like HPLC. While direct applications are still emerging, its structural similarity to intermediates used in the synthesis of established pharmaceuticals highlights its potential as a valuable building block for future drug discovery and development endeavors.

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